

"stability and storage conditions for diisopropyl sulfate"

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Compound of Interest

Compound Name: Diisopropyl sulfate

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An In-depth Technical Guide to the Stability and Storage of **Diisopropyl Sulfate**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Diisopropyl sulfate (DIPS) is a highly reactive alkylating agent that serves as an intermediate in various chemical processes, most notably the production of isopropanol.[1][2] Due to its inherent instability and hazardous nature, a thorough understanding of its stability profile and requisite storage conditions is critical for ensuring laboratory safety and maintaining material integrity. This document provides a comprehensive overview of the stability and recommended storage protocols for **diisopropyl sulfate**, summarizing key data, outlining experimental methodologies for its analysis, and presenting logical workflows for its handling and storage.

Chemical Stability

Diisopropyl sulfate is characterized by its high reactivity and tendency to degrade under ambient conditions.[1] Its stability is significantly influenced by temperature, moisture, and exposure to air.

Thermal Stability

Exposure to elevated temperatures accelerates the decomposition of **diisopropyl sulfate**. The compound is known to decompose at its boiling point.[1] At room temperature, it degrades

rapidly, leading to the formation of colored species and, eventually, oligomeric byproducts through phase separation.^[1]

Hydrolytic Stability

Diisopropyl sulfate is susceptible to hydrolysis, a process that is expedited by heat and acidic conditions. The primary product of the initial hydrolysis step is monoisopropyl sulfate.^[1] The presence of water plays a crucial role in its stability. For instance, in the context of isopropanol production, increasing the water content in a sulfuric acid mixture significantly reduces the concentration of **diisopropyl sulfate**. A reduction in sulfuric acid concentration from 97 wt% to 84 wt% can decrease the **diisopropyl sulfate** concentration by approximately 85%.^[1]

Atmospheric Stability

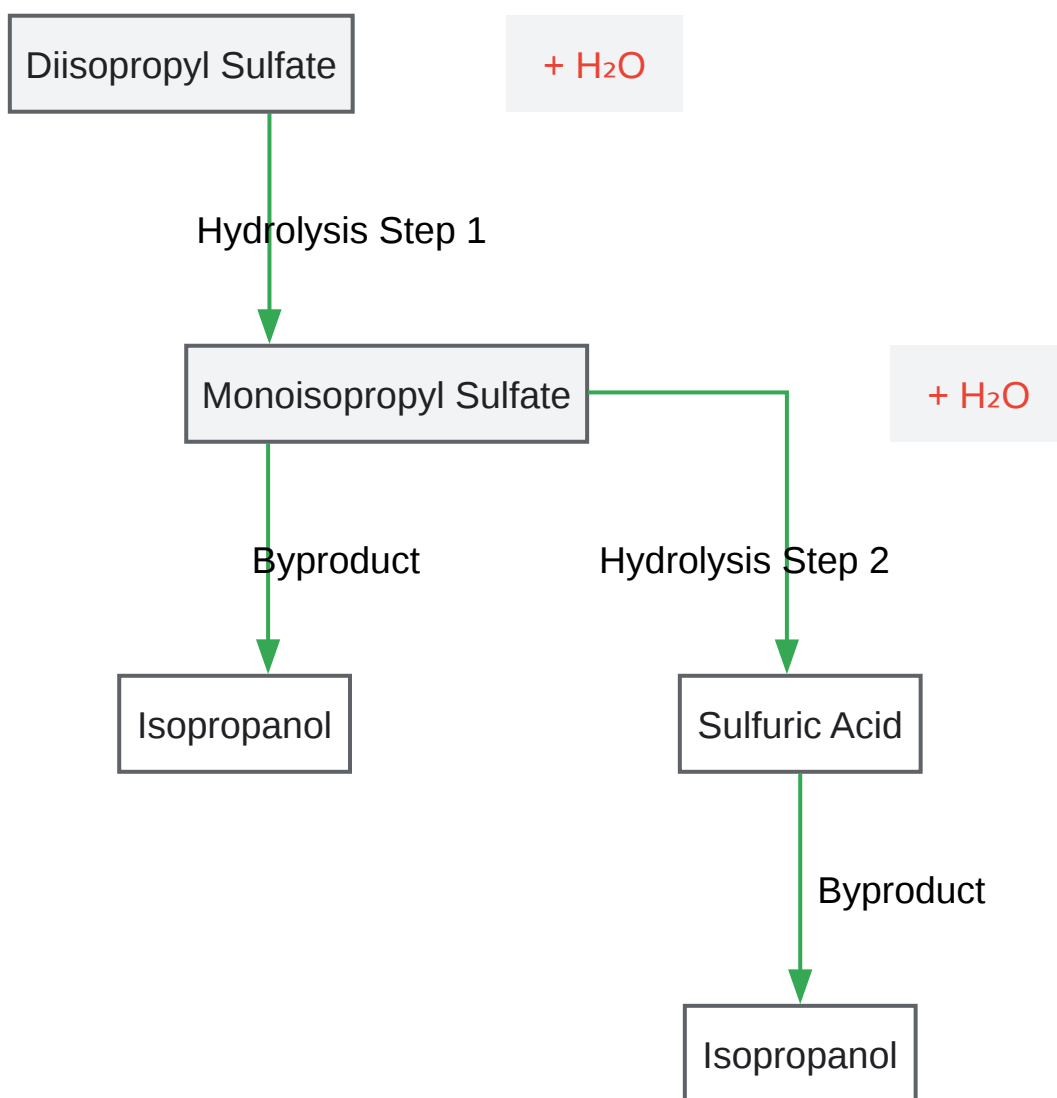
To ensure stability, **diisopropyl sulfate** must be protected from atmospheric exposure. Safety data sheets consistently recommend avoiding exposure to air, which can contribute to its degradation.^[3]

Decomposition

The decomposition of **diisopropyl sulfate** can follow several pathways depending on the conditions.

- **Hydrolysis:** The principal decomposition pathway in the presence of water involves sequential hydrolysis, first to monoisopropyl sulfate and isopropanol, and subsequently to sulfuric acid and isopropanol.
- **Thermal Decomposition:** When heated, hazardous decomposition products can be generated, including carbon monoxide and carbon dioxide.^[3]
- **Ambient Degradation:** At room temperature, degradation leads to the formation of unspecified colored species and oligomers.^[1]

The hydrolysis pathway for **diisopropyl sulfate** is illustrated in the diagram below.



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Caption: Hydrolysis pathway of **diisopropyl sulfate**.

Recommended Storage and Handling

Proper storage and handling are paramount to prevent degradation and ensure safety.

Diisopropyl sulfate is classified as a corrosive substance that can cause severe skin burns and eye damage, is harmful if swallowed or in contact with skin, and is suspected of causing cancer.[3][4]

Storage Conditions

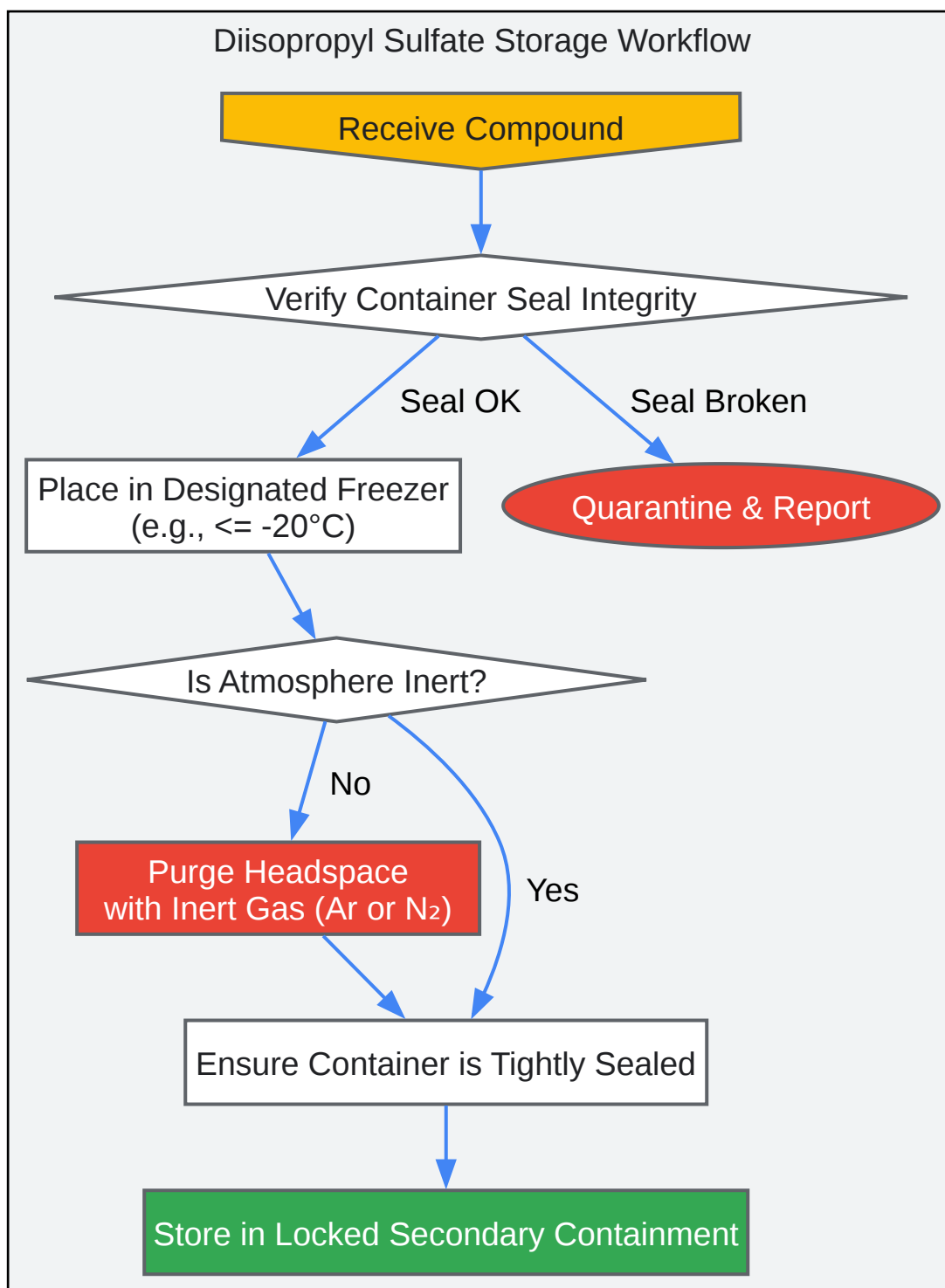
A summary of recommended storage conditions from various suppliers and safety data sheets is presented below. The consistent recommendation is to store **diisopropyl sulfate** in a freezer under an inert atmosphere.

Parameter	Recommended Condition	Source
Temperature	Store in freezer, under -20°C	[5]
Store in a freezer	[3][6]	
-10°C	[7]	
Atmosphere	Keep under inert gas	[3][5][7]
Container	Keep container tightly closed	[3]
Security	Store locked up	[3]
Shipping	Shipped in cold pack	[5]

Incompatible Materials

To prevent hazardous reactions, **diisopropyl sulfate** should be stored away from incompatible materials, primarily oxidizing agents.[3]

The following diagram outlines a logical workflow for the proper storage of **diisopropyl sulfate** upon receipt.



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Caption: Recommended workflow for storing **diisopropyl sulfate**.

Experimental Protocols for Stability and Analysis

Assessing the stability and purity of **diisopropyl sulfate** requires specific analytical methods. While detailed stability studies for **diisopropyl sulfate** are not widely published, protocols can be adapted from related compounds and existing analytical methods.

Methodology for Airborne Analysis

An established method exists for the analysis of airborne **diisopropyl sulfate**, which can be adapted for headspace analysis in stability studies.^[1]

- Objective: To quantify the concentration of **diisopropyl sulfate** vapor.
- Protocol:
 - Sample Collection: Air samples are collected by drawing air through a solid sorbent tube (e.g., Chromosorb 102). A pre-filter may be used to prevent the collection of sulfuric acid aerosols.^[1]
 - Extraction: The sorbent is extracted with a suitable organic solvent, such as carbon tetrachloride.^[1]
 - Analysis: The extract is analyzed by gas chromatography (GC).
 - Detection: A sulfur-specific detector, such as a flame photometric detector (FPD), is used for selective and sensitive detection of the sulfur-containing analyte.^[1]
- Applicability: This method has been shown to be effective for concentrations in the range of 0.1 to 10 ppm.^[1]

Protocol for Hydrolysis Study (Conceptual)

A kinetic study to quantify the hydrolytic stability of **diisopropyl sulfate** can be designed based on general chemical kinetics principles.

- Objective: To determine the rate of hydrolysis of **diisopropyl sulfate** under controlled conditions (e.g., specific pH, temperature).

- Protocol:
 - Reaction Setup: Prepare a buffered aqueous solution at the desired pH in a temperature-controlled reaction vessel.
 - Initiation: Add a known quantity of **diisopropyl sulfate** to the solution to start the reaction.
 - Sampling: At timed intervals, withdraw aliquots from the reaction mixture.
 - Quenching: Immediately quench the hydrolysis reaction in the aliquot, for example, by neutralization and dilution in a cold, aprotic solvent.
 - Analysis: Analyze the quenched samples using a suitable technique, such as GC or HPLC, to measure the decreasing concentration of **diisopropyl sulfate** and the increasing concentration of isopropanol or monoisopropyl sulfate.
 - Data Analysis: Plot the concentration of **diisopropyl sulfate** versus time and apply appropriate kinetic models (e.g., first-order or second-order) to determine the hydrolysis rate constant.

Conclusion

Diisopropyl sulfate is a thermally and hydrolytically unstable compound that requires stringent storage and handling procedures. Degradation occurs rapidly at room temperature and is accelerated by moisture and heat. The recommended storage condition is in a tightly sealed container, under an inert atmosphere, in a locked freezer at temperatures of -20°C or below. Adherence to these protocols is essential for minimizing decomposition, preventing hazardous situations, and ensuring the validity of experimental results.

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